

Managing temperature sensitivity of Furfuryl palmitate in experimental setups.

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Compound of Interest

Compound Name: *Furfuryl palmitate*

Cat. No.: *B1240702*

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Technical Support Center: Furfuryl Palmitate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **furfuryl palmitate**. The information is designed to help manage its temperature sensitivity in experimental setups.

Frequently Asked Questions (FAQs)

Q1: What is **furfuryl palmitate** and what are its key physical properties?

Furfuryl palmitate is an ester of furfuryl alcohol and palmitic acid. It is a lipophilic compound known for its antioxidant properties.^{[1][2][3][4][5]} Key physical properties are summarized in the table below. Please note that some data are estimated and should be confirmed with experimental analysis.

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₆ O ₃	[6][7]
Molecular Weight	336.5 g/mol	[7]
Boiling Point	411.38 °C (estimated)	[6]
Flash Point	172.40 °C (estimated)	[6]
Water Solubility	0.0005791 mg/L at 25 °C (estimated)	[6]
logP (o/w)	8.235 (estimated)	[6]

Q2: What are the recommended storage and handling conditions for **furfuryl palmitate**?

To ensure the stability of **furfuryl palmitate**, it is recommended to store it in a cool, dry, and dark place.[8] Protect containers from physical damage and keep them securely sealed when not in use.[9] Avoid exposure to high temperatures, direct sunlight, and incompatible materials such as strong acids and oxidizers, which can catalyze its degradation.[8][9] For handling, use in a well-ventilated area and avoid generating mists or aerosols.[9]

Q3: In which solvents is **furfuryl palmitate** soluble?

Furfuryl palmitate is practically insoluble in water due to its high lipophilicity.[6] While specific solubility data for **furfuryl palmitate** in a range of organic solvents is limited, based on the properties of its parent molecules (furfuryl alcohol and palmitic acid), it is expected to be soluble in common organic solvents. Palmitic acid is soluble in ethanol, DMSO, and dimethylformamide (DMF).[10] Furfural and its derivatives also show good solubility in a variety of organic solvents.[11][12]

Solvent	Expected Solubility	Rationale/Related Compound Solubility
Water	Very Low	Estimated at 0.0005791 mg/L at 25°C[6]
Ethanol	Soluble	Palmitic acid is soluble at ~30 mg/mL.[10]
DMSO	Soluble	Palmitic acid is soluble at ~20 mg/mL.[10]
DMF	Soluble	Palmitic acid is soluble at ~20 mg/mL.[10]
Methanol	Likely Soluble	Furfural derivatives show solubility in methanol.[13]
Acetone	Likely Soluble	Furfural has good solubility in acetone.[11]
Chloroform	Likely Soluble	Furfural has good solubility in chloroform.[11]

Note: The solubility should be experimentally determined for your specific application.

Troubleshooting Guides

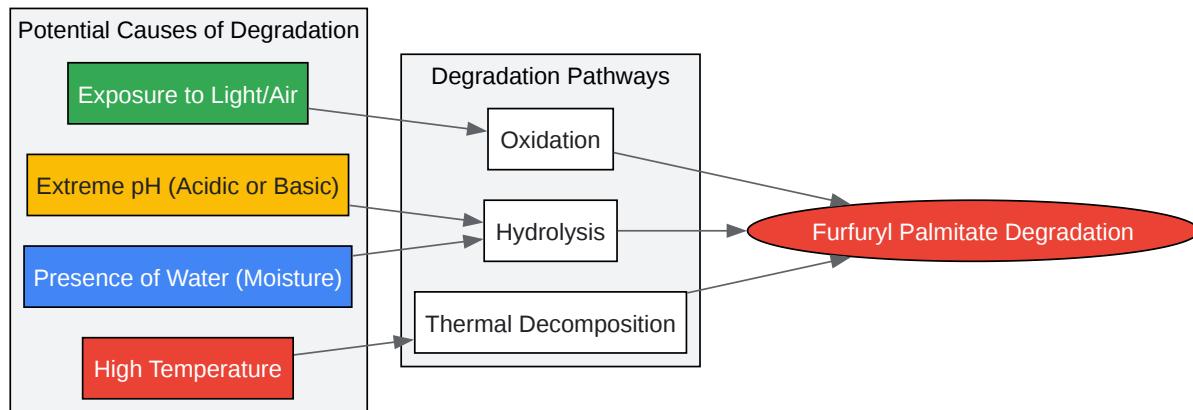
Issue 1: Furfuryl Palmitate Degradation in Solution

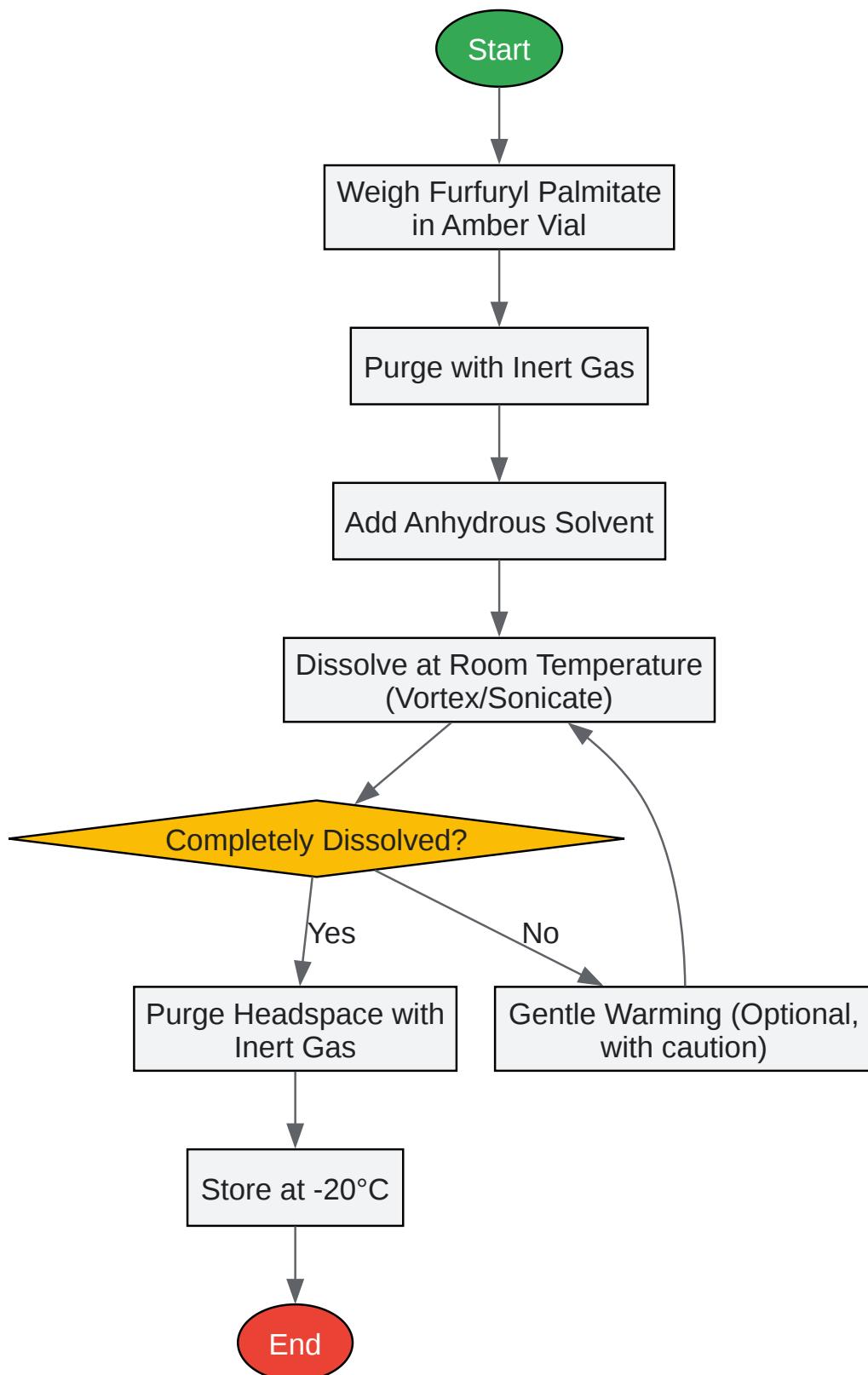
Symptoms:

- Change in solution color (e.g., yellowing or browning).
- Appearance of precipitates.
- Inconsistent experimental results.

Potential Causes & Solutions:

- Hydrolysis: Esters like **furfuryl palmitate** are susceptible to hydrolysis, which can be accelerated by elevated temperatures, and acidic or basic conditions.[14][15]
 - Solution: Prepare solutions at room temperature or below, if possible. Use neutral, anhydrous solvents and avoid prolonged storage of stock solutions. If an aqueous buffer is required, prepare it fresh and use it promptly. Consider storing stock solutions at -20°C in small aliquots to minimize freeze-thaw cycles.[10]
- Oxidation: Although **furfuryl palmitate** is an antioxidant, it can still degrade under harsh oxidative conditions or prolonged exposure to air and light.
 - Solution: Purge solvents with an inert gas (e.g., nitrogen or argon) before preparing solutions. Store solutions in amber vials or protect them from light.
- Thermal Decomposition: High temperatures can lead to the breakdown of the molecule.
 - Solution: Avoid heating solutions containing **furfuryl palmitate** unless absolutely necessary. If heating is required for dissolution, use the lowest effective temperature for the shortest possible duration.



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